

# discovery and synthesis of triazamate insecticide

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## Compound of Interest

Compound Name: *Triazamate*

Cat. No.: *B1681373*

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An In-depth Technical Guide to the Discovery and Synthesis of **Triazamate** Insecticide

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Triazamate** is a systemic carbamate insecticide belonging to the triazole chemical class, demonstrating potent activity primarily against aphids.[1] It functions as an acetylcholinesterase (AChE) inhibitor, disrupting the normal nerve function in target pests. This document provides a comprehensive overview of the discovery, synthesis, mode of action, and biological activity of **triazamate**, intended for a technical audience in the fields of agrochemical research and development. All quantitative data are presented in tabular format for clarity and comparative analysis. Detailed experimental methodologies are provided for key assays, and logical and experimental workflows are visualized using the DOT language.

## Discovery and Development

**Triazamate** (formerly RH-7988) was discovered and developed by Rohm and Haas Company (now part of Dow AgroSciences) and introduced around 1990.[1] The development of **triazamate** was part of a broader effort in the agrochemical industry to find effective solutions for controlling sap-sucking insects, a major threat to a wide variety of crops. Rohm and Haas has a long history in the development of agricultural chemicals, which provided the foundation for the research and development of novel insecticides like **triazamate**.

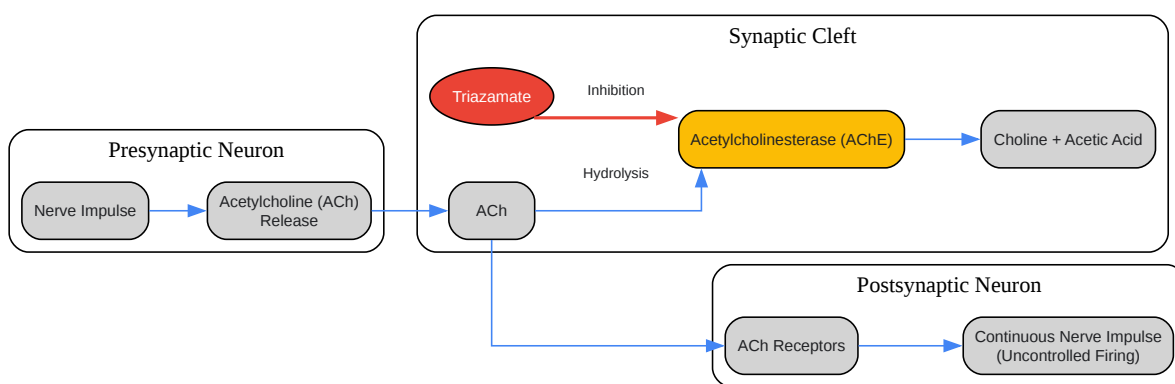
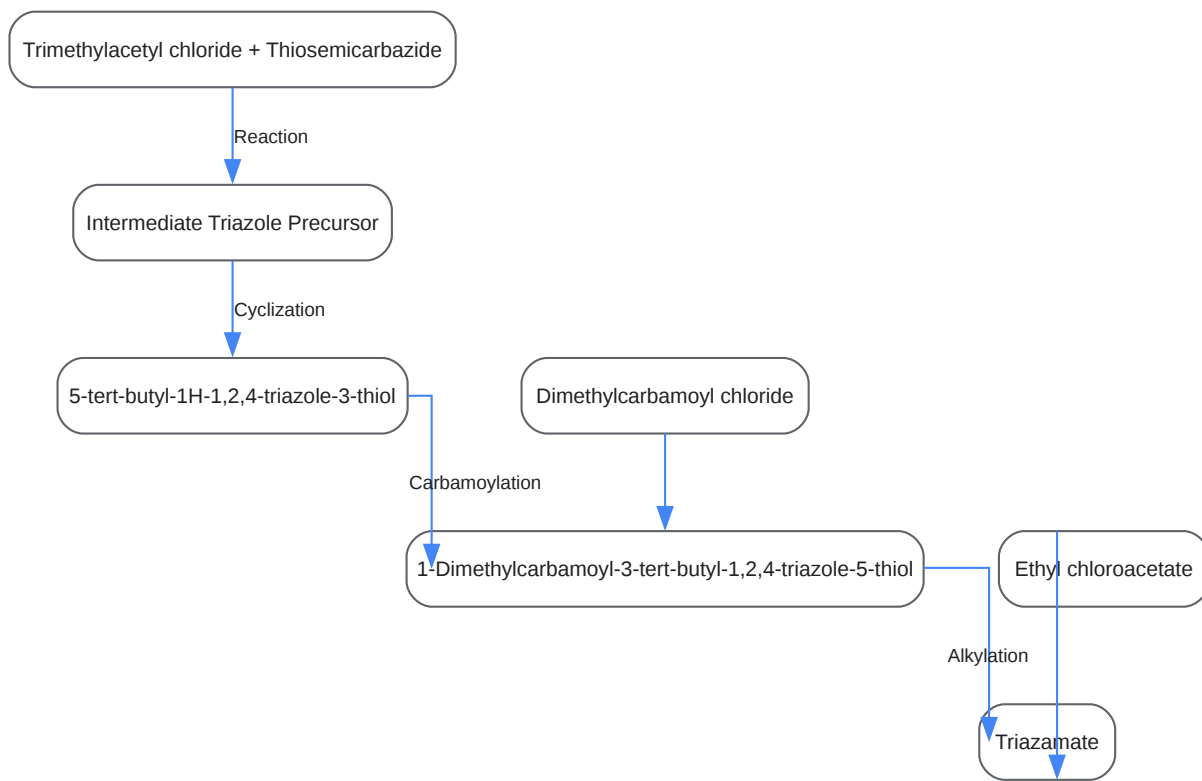
## Chemical Properties

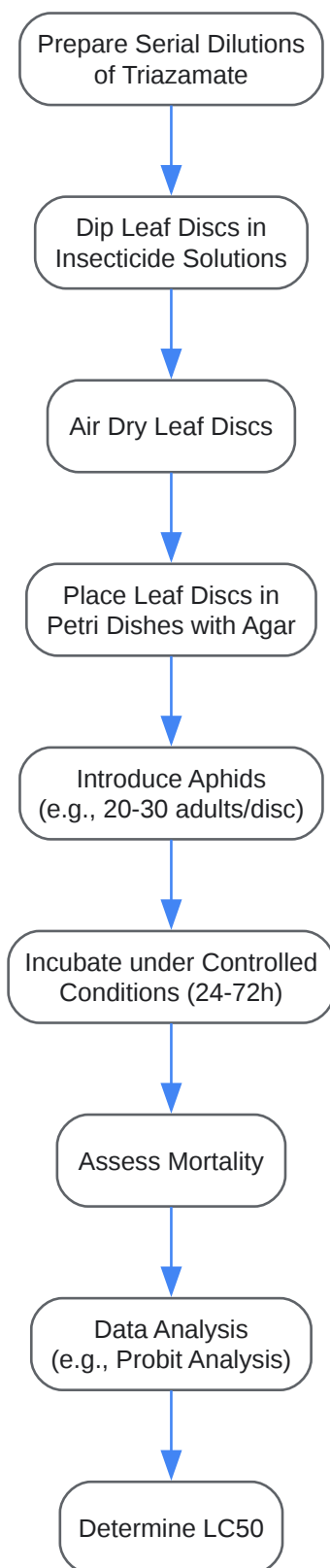
Property	Value
IUPAC Name	ethyl {[3-tert-butyl-1-(dimethylcarbamoyl)-1H-1,2,4-triazol-5-yl]sulfanyl}acetate
CAS Name	ethyl 2-[[1-[(dimethylamino)carbonyl]-3-(1,1-dimethylethyl)-1H-1,2,4-triazol-5-yl]thio]acetate
CAS Number	112143-82-5
Molecular Formula	C <sub>13</sub> H <sub>22</sub> N <sub>4</sub> O <sub>3</sub> S
Molecular Weight	314.41 g/mol
Physical State	White to pale tan crystalline solid
Melting Point	60°C
Water Solubility	433 mg/L (at 25°C)
LogP (octanol-water)	1.76

## Synthesis of Triazamate

While a detailed, step-by-step experimental protocol with specific reaction parameters is not readily available in the public domain, the commercial synthesis of **triazamate** is a multi-step process.<sup>[1]</sup> One reported synthetic route involves the reaction of a 1,2,4-triazole derivative with dimethylcarbamoyl chloride, followed by coupling with an ethyl ester.<sup>[1]</sup>

A plausible synthetic pathway is outlined below:





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## References

- 1. Triazamate (Ref: RH 7988) [sitem.herts.ac.uk]
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